

Essential Safety and Logistical Information for Handling 2-PADQZ

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Compound of Interest

Compound Name: 2-PADQZ

Cat. No.: B1670927

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Chemical Identity: **2-PADQZ** is identified as 6,7-Dimethoxy-2-(piperazin-1-yl)quinazolin-4-amine, with the CAS Number 60547-97-9. This information is critical for accessing accurate safety data.

Immediate Safety Precautions: Based on available safety data, **2-PADQZ** is classified as an irritant and is harmful if swallowed.^[1] It is imperative to handle this compound with the appropriate personal protective equipment (PPE) in a controlled laboratory environment to minimize exposure risk.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **2-PADQZ** to protect against inhalation, skin contact, and eye contact. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact, which can cause skin irritation.[1][2]
Body Protection	Laboratory coat.	Protects against incidental contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A NIOSH-approved respirator may be necessary for handling large quantities or when generating dust.	Minimizes the risk of inhaling airborne particles, which may cause respiratory irritation.[1]

Quantitative Data Summary

Specific occupational exposure limits (OELs) for **2-PADQZ** are not readily available. In the absence of specific data, it is crucial to handle the compound with a high degree of caution and adhere to the general principles of minimizing chemical exposure.

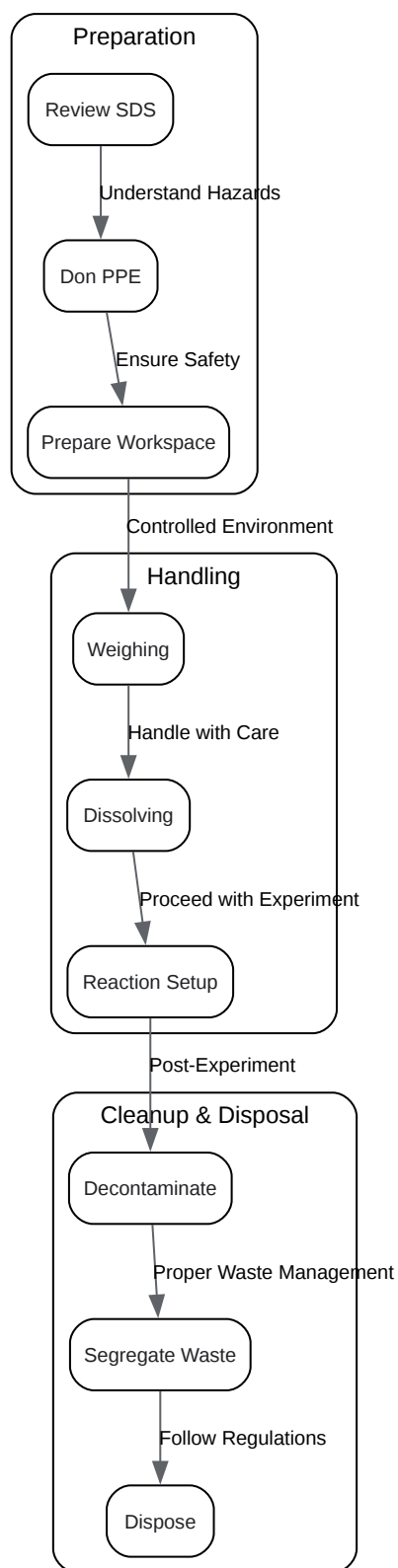
Parameter	Value	Source
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	PubChem[1]
Melting Point	219-221°C (decomposes)	CookeChem[3]
Boiling Point	527°C at 760 mmHg	Echemi[4]
Flash Point	272.5°C	Echemi[4]

Operational and Disposal Plans

The following procedural guidance provides a step-by-step approach to the safe handling and disposal of **2-PADQZ**.

Experimental Workflow for Safe Handling

This workflow outlines the critical steps to be followed when working with **2-PADQZ** in a laboratory setting.



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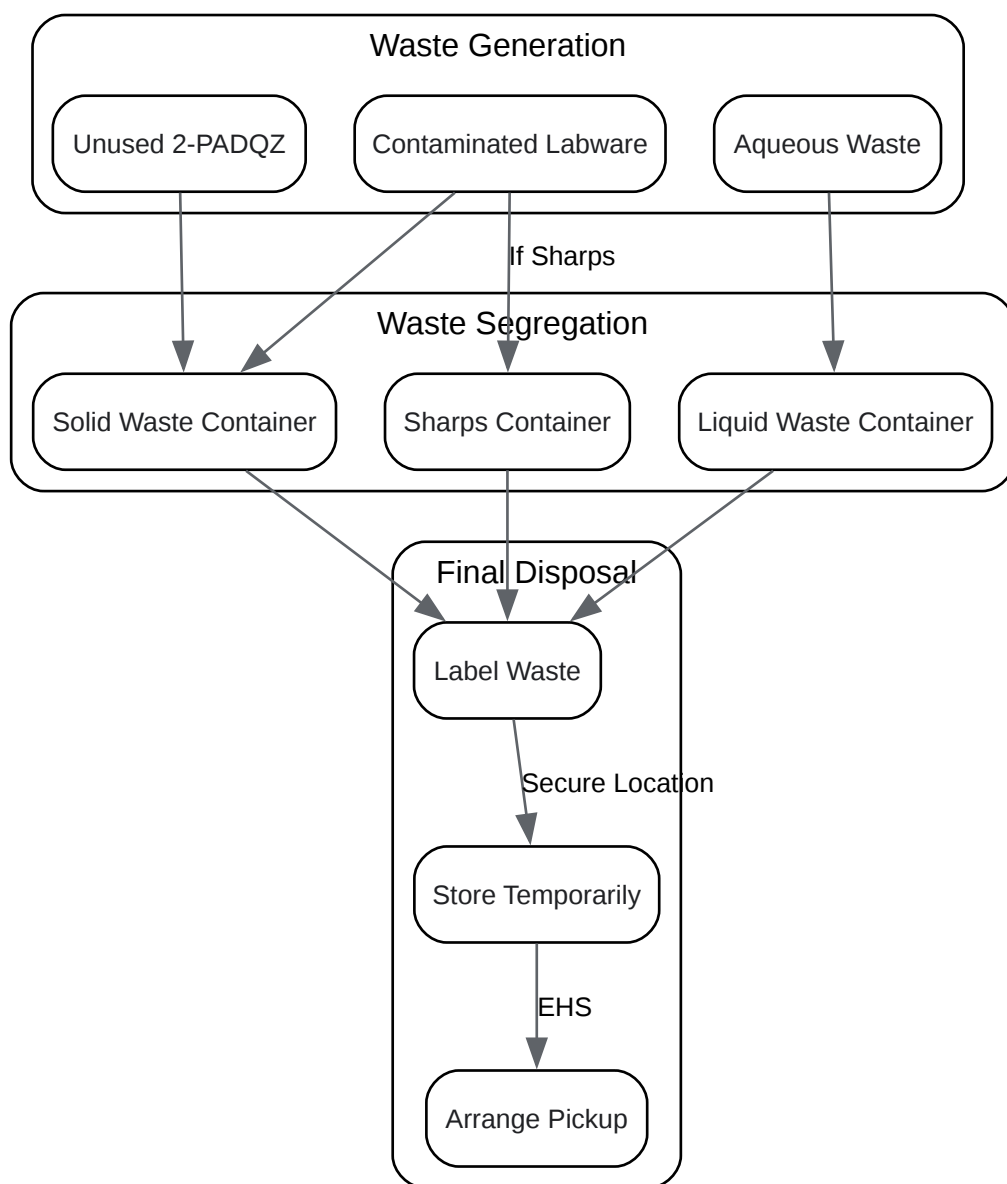
Figure 1: Experimental Workflow for **2-PADQZ** Handling.

Step-by-Step Handling Procedures:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the most current SDS for **2-PADQZ** to be fully aware of its hazards and handling requirements.
- Don Personal Protective Equipment (PPE): At a minimum, wear chemical safety goggles, a lab coat, and chemical-resistant gloves.
- Prepare Workspace: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[1]
- Weighing and Transfer: Handle the solid material carefully to avoid generating dust. Use a spatula for transfers.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water, even if gloves were worn.

Disposal Plan

Proper disposal of **2-PADQZ** and its associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.



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Figure 2: Disposal Workflow for **2-PADQZ**.

Step-by-Step Disposal Procedures:

- Waste Segregation:
 - Solid Waste: Collect unused **2-PADQZ** and any grossly contaminated disposable labware (e.g., weigh boats, gloves, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Collect solutions containing **2-PADQZ** in a separate, sealed, and labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "6,7-Dimethoxy-2-(piperazin-1-yl)quinazolin-4-amine".
- Storage: Store waste containers in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **2-PADQZ** down the drain or in regular trash.

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References

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